

UNC5293 stock solution preparation and storage

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UNC5293

Cat. No.: B15544564

[Get Quote](#)

Application Notes and Protocols for UNC5293

For Researchers, Scientists, and Drug Development Professionals

Introduction

UNC5293 is a potent and highly selective, orally available inhibitor of the MER receptor tyrosine kinase (MERTK) with a K_i of 190 pM and an IC_{50} of 0.9 nM.[1][2][3] Its high selectivity against other TAM family kinases (Axl and Tyro3) and the broader kinome makes it a valuable tool for investigating MERTK signaling in various pathological contexts, particularly in cancer research and immunotherapy.[4][5] Inhibition of MERTK by **UNC5293** has been shown to induce direct tumor cell killing and stimulate the innate immune response. These application notes provide detailed protocols for the preparation and storage of **UNC5293** stock solutions to ensure its stability and efficacy in experimental settings.

Chemical Properties

Property	Value	Reference
CAS Number	2226789-82-6	
Molecular Formula	C30H42N6O2	
Molecular Weight	518.69 g/mol	

Solubility Data

Proper dissolution is critical for the accurate and effective use of **UNC5293**. The solubility in various solvents is summarized below. It is important to use fresh, anhydrous solvents, as moisture can affect solubility, particularly for DMSO.

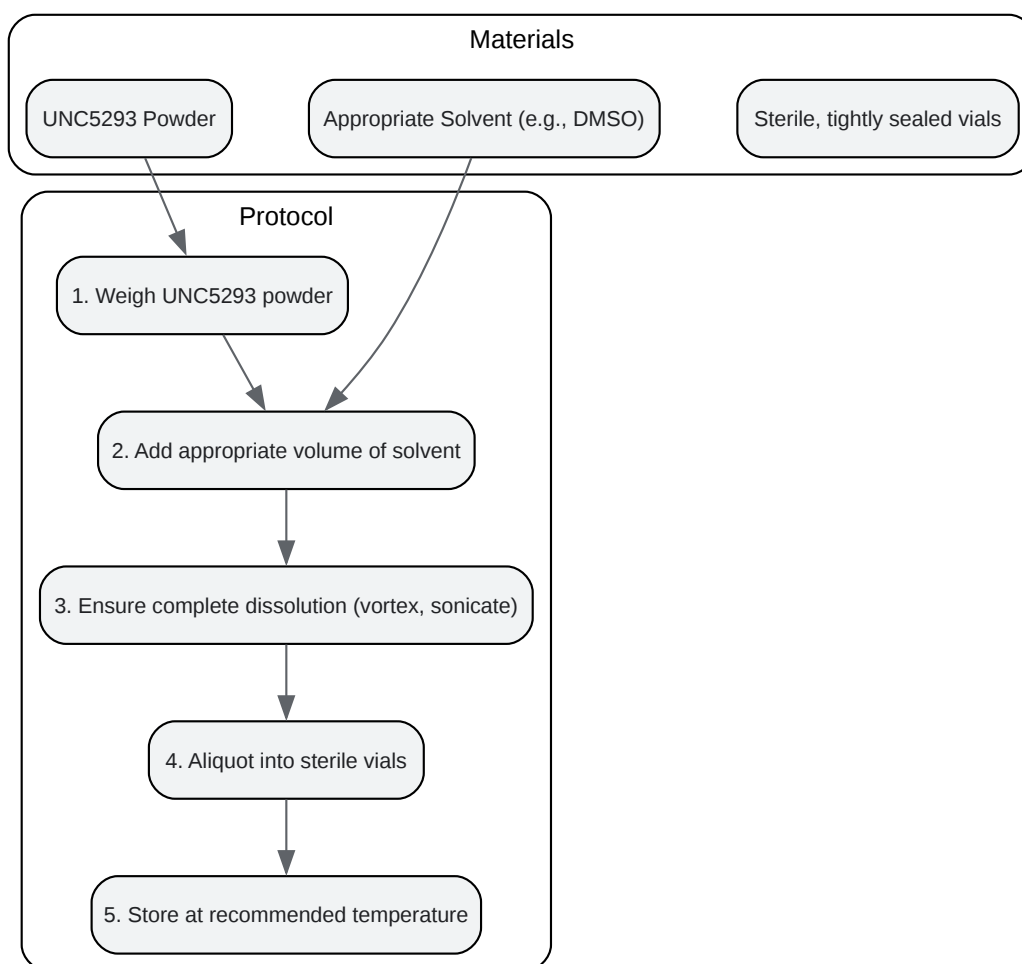
Solvent	Solubility	Notes
DMSO	100 mg/mL (192.79 mM)	Ultrasonic treatment may be required to achieve full dissolution. Use of newly opened, hygroscopic DMSO is recommended.
Ethanol	33 mg/mL	-
Water	Insoluble	-

Stock Solution Preparation

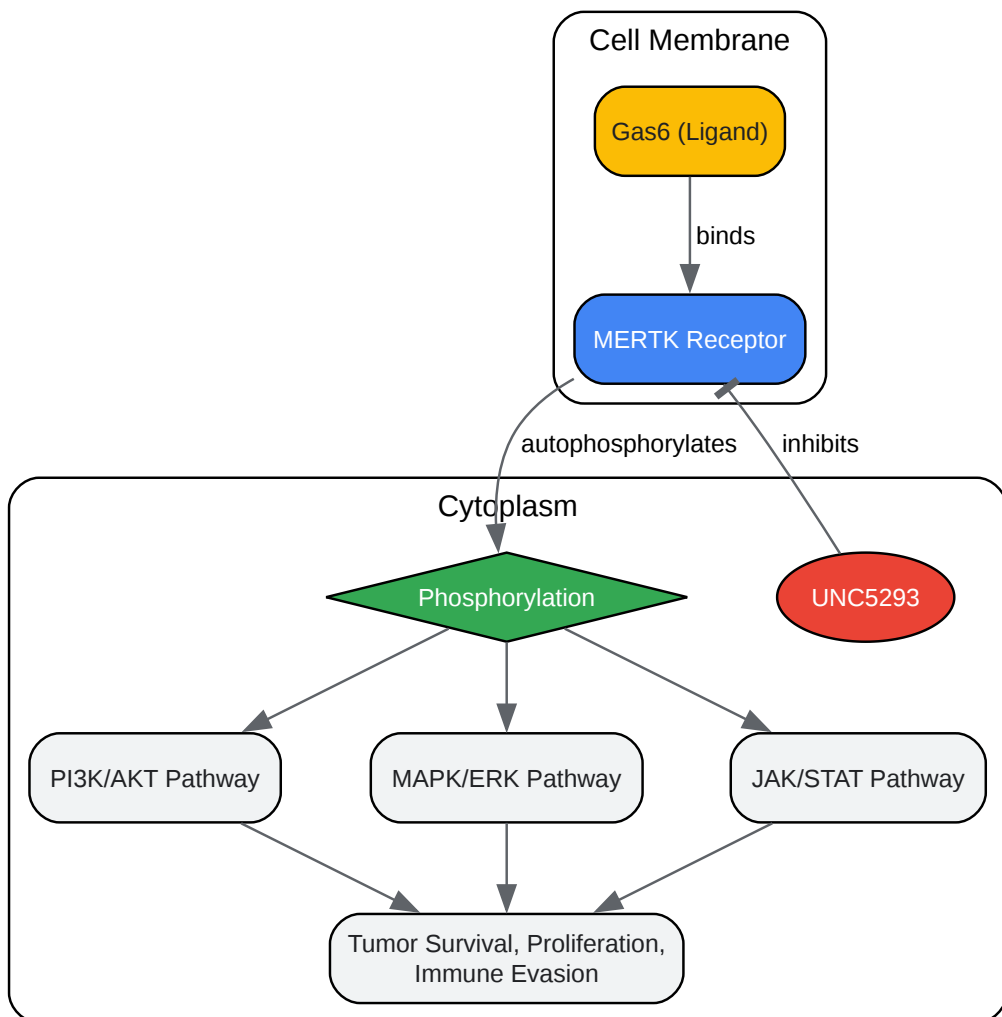
The preparation of accurate and stable stock solutions is the first step toward reliable experimental results. Below are protocols for preparing **UNC5293** stock solutions for both in vitro and in vivo applications.

Experimental Workflow for Stock Solution Preparation

Workflow for UNC5293 Stock Solution Preparation



UNC5293 Inhibition of MERTK Signaling



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- [3. UNC5293 - MedChem Express](https://www.bioscience.co.uk) [[bioscience.co.uk](https://www.bioscience.co.uk)]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [5. UNC5293, a potent, orally available and highly MERTK-selective inhibitor - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [UNC5293 stock solution preparation and storage]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15544564/docs#unc5293-stock-solution-preparation-and-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check